

An In-depth Technical Guide to the Safe Handling of 2'-Bromoacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Bromoacetophenone

Cat. No.: B1265738

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2'-Bromoacetophenone (2-BAP) is an aromatic ketone that serves as a versatile intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^{[1][2]} Its utility stems from its reactive nature, which also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety data, handling precautions, emergency procedures, and toxicological profile of **2'-Bromoacetophenone** to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

2'-Bromoacetophenone is classified as a hazardous substance. It is crucial to understand its primary hazards to implement appropriate safety measures.

GHS Classification:

- Skin Corrosion/Irritation: Category 2^[3]
- Serious Eye Damage/Eye Irritation: Category 2^[3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)^[3]

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **2'-Bromoacetophenone** is essential for its safe handling and storage. The following table summarizes key quantitative data.

Property	Value	Reference(s)
CAS Number	2142-69-0	
Molecular Formula	C ₈ H ₇ BrO	
Molecular Weight	199.05 g/mol	
Appearance	Colorless to light orange/yellow clear liquid	
Melting Point	Not applicable (as it's a liquid at room temperature)	
Boiling Point	113-114 °C @ 11 Torr	
Density	1.5 ± 0.1 g/cm ³	
Flash Point	86.6 ± 9.9 °C	
Solubility	Practically insoluble in water; Soluble in organic solvents like ethanol and ether.	

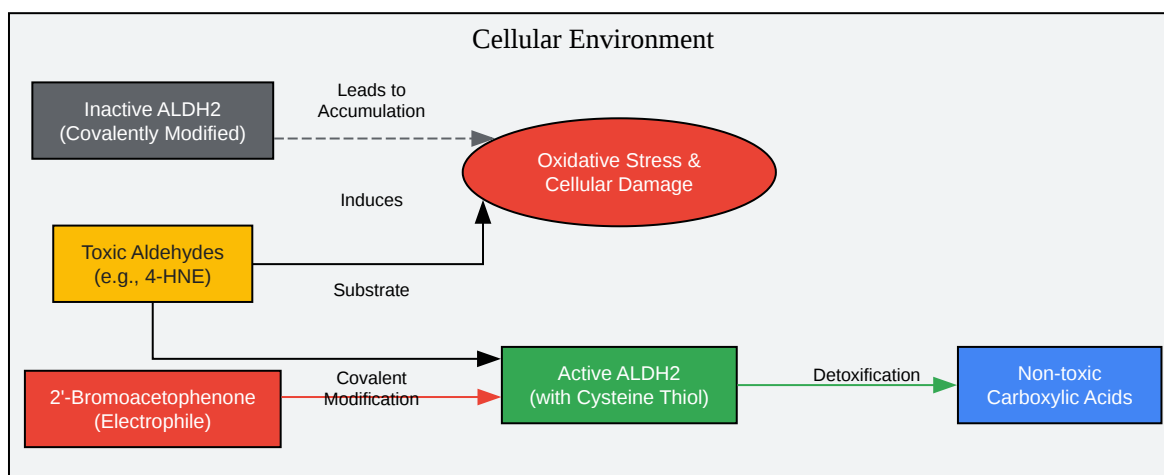
Toxicological Information and Signaling Pathways

2'-Bromoacetophenone is a reactive electrophile and a lachrymator, meaning it can cause tearing. Its toxicity is primarily attributed to its ability to covalently modify biological macromolecules.

Mechanism of Toxicity: The primary mechanism of toxicity for α -haloketones like **2'-Bromoacetophenone** involves the covalent modification of nucleophilic residues in proteins, particularly cysteine. The electrophilic carbon atom adjacent to the carbonyl group is susceptible to attack by the thiol group of cysteine residues. This irreversible reaction can lead to the inactivation of critical enzymes and disruption of cellular signaling pathways.

One key target of **2'-Bromoacetophenone** and similar electrophiles is Aldehyde Dehydrogenase 2 (ALDH2), a mitochondrial enzyme crucial for detoxifying endogenous and exogenous aldehydes. Inactivation of ALDH2 by electrophiles can lead to an accumulation of toxic aldehydes, contributing to cellular stress and damage.

Below is a diagram illustrating the proposed signaling pathway for **2'-Bromoacetophenone**-induced cellular toxicity through the inactivation of ALDH2.



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Caption: Proposed mechanism of **2'-Bromoacetophenone** toxicity via covalent inactivation of ALDH2.

Experimental Protocols

Adherence to strict experimental protocols is paramount when working with **2'-Bromoacetophenone** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- **Ventilation:** All handling of **2'-Bromoacetophenone**, including weighing and transferring, must be conducted in a certified chemical fume hood to prevent inhalation of vapors.
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2'-Bromoacetophenone**:

- **Eye Protection:** Chemical safety goggles and a face shield.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile or neoprene). Gloves should be inspected for integrity before each use and changed immediately if contaminated.
- **Skin and Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes.

Handling and Storage

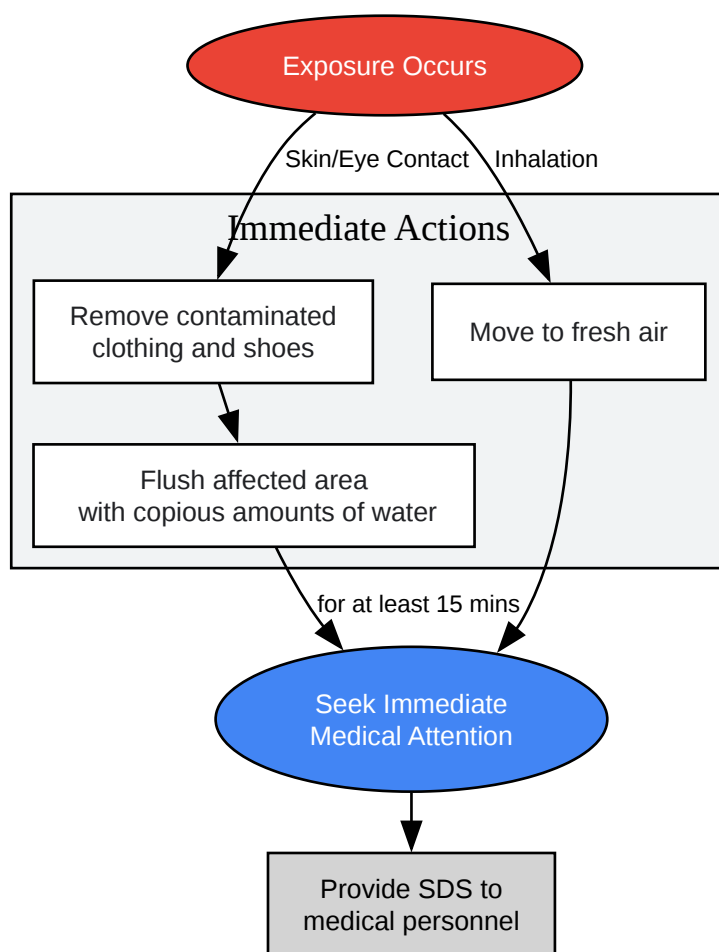
- **Handling:**
 - Before use, ensure all necessary safety equipment is available and in good working order.
 - Work in a well-ventilated chemical fume hood.
 - Avoid direct contact with skin, eyes, and clothing.
 - Avoid inhalation of vapors.

- Use the smallest amount of material necessary for the experiment.
- After handling, wash hands thoroughly with soap and water.
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.
 - Keep containers tightly closed when not in use.
 - Store in a secondary containment tray to prevent the spread of spills.

Emergency Procedures

In the event of an emergency, prompt and correct action is crucial. The following workflows outline the necessary steps for various emergency scenarios.

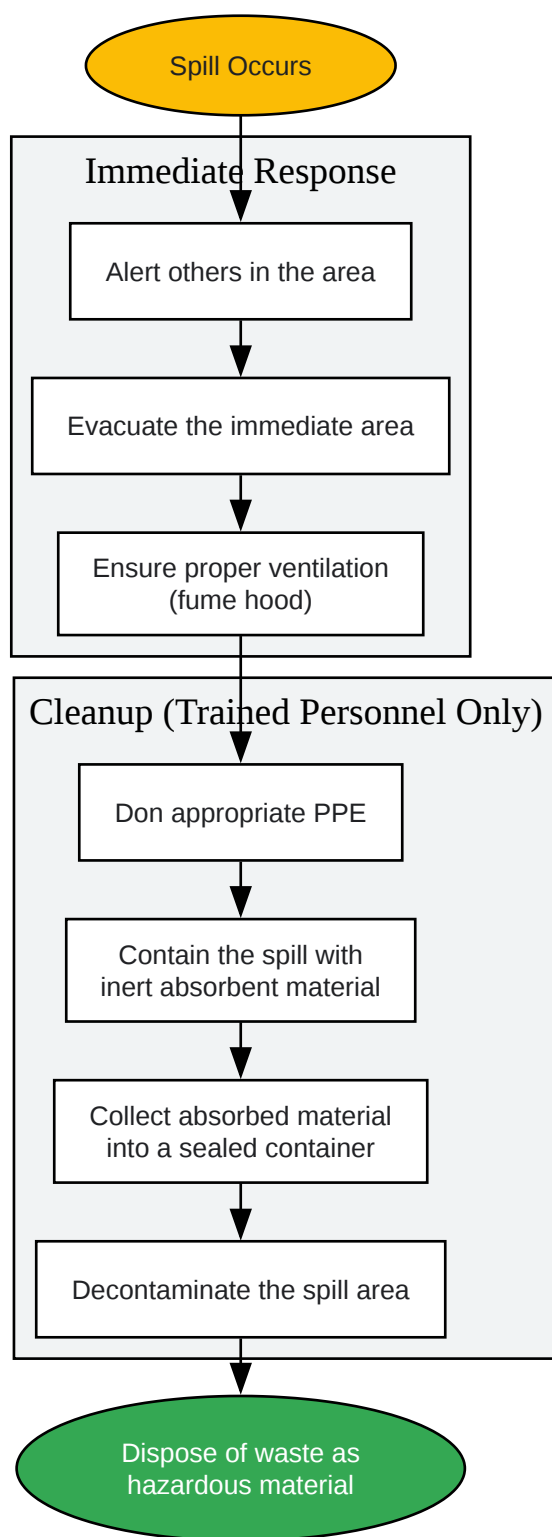
Exposure Workflow



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Caption: Workflow for responding to personal exposure to **2'-Bromoacetophenone**.

Spill Response Workflow



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Caption: Workflow for cleaning up a **2'-Bromoacetophenone** spill.

First-Aid Measures

- **Inhalation:** Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately wash with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.
- **Eye Contact:** Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Clean mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Considerations

All waste materials contaminated with **2'-Bromoacetophenone**, including absorbent materials from spills and empty containers, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Conclusion

2'-Bromoacetophenone is a valuable chemical intermediate, but its hazardous properties demand careful and informed handling. By understanding its physical and chemical properties, toxicological profile, and by strictly adhering to the outlined safety protocols and emergency procedures, researchers and scientists can mitigate the risks associated with its use. This guide serves as a critical resource for promoting a culture of safety in the laboratory and ensuring the well-being of all personnel working with this compound.

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References

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- 3. 2'-Bromoacetophenone | C₈H₇BrO | CID 75060 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 2'-Bromoacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265738#2-bromoacetophenone-safety-data-sheet-and-handling-precautions]

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